

(Rac)-WAY-161503 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: (Rac)-WAY-161503 hydrochloride

Cat. No.: B1662587

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Application Notes and Protocols for (Rac)-WAY-161503 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **(Rac)-WAY-161503 hydrochloride**, a potent and selective 5-HT_{2C} receptor agonist, in various solvents.^{[1][2][3][4][5]} This document also includes protocols for the preparation of stock solutions and an overview of the compound's relevant signaling pathway.

Solubility Data

(Rac)-WAY-161503 hydrochloride exhibits solubility in a range of organic solvents, with limited solubility in aqueous solutions. The following table summarizes the available quantitative solubility data.

Solvent	Solubility	Molar Concentration (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3][6]	324.08 mM	Ultrasonic assistance may be required. It is recommended to use newly opened, anhydrous DMSO as the hygroscopic nature of DMSO can affect solubility.[3]
Dimethylformamide (DMF)	30 mg/mL[7]	97.22 mM	N/A
Ethanol	1 mg/mL[7]	3.24 mM	N/A
Aqueous Buffers	Sparingly soluble[7]	N/A	For aqueous solutions, it is recommended to first dissolve the compound in DMF and then dilute with the aqueous buffer of choice.[7]
1:1 solution of DMF:PBS (pH 7.2)	~0.5 mg/mL[7]	~1.62 mM	Aqueous solutions are not recommended for storage for more than one day.[7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mg/mL stock solution of **(Rac)-WAY-161503 hydrochloride** in DMSO.

Materials:

- **(Rac)-WAY-161503 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials

Procedure:

- Weigh the desired amount of **(Rac)-WAY-161503 hydrochloride** powder in a sterile microcentrifuge tube or vial.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 100 mg of the compound.
- Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
[3]
- Visually inspect the solution to ensure complete dissolution before use.
- Store the stock solution at -20°C for long-term storage.[1]

Protocol 2: Preparation of an Aqueous Working Solution

This protocol details the preparation of a working solution of **(Rac)-WAY-161503 hydrochloride** in an aqueous buffer using an organic co-solvent.

Materials:

- High-concentration stock solution of **(Rac)-WAY-161503 hydrochloride** in DMF

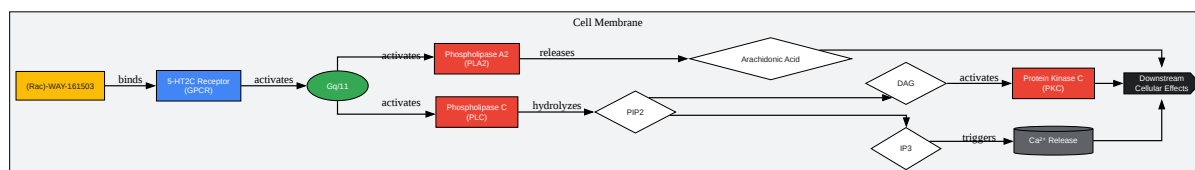
- Phosphate-buffered saline (PBS) or other desired aqueous buffer
- Sterile conical tubes

Procedure:

- Prepare a high-concentration stock solution of **(Rac)-WAY-161503 hydrochloride** in DMF as described in the product information (e.g., 30 mg/mL).[7]
- In a sterile conical tube, add the desired volume of the aqueous buffer.
- While vortexing the aqueous buffer, slowly add the required volume of the DMF stock solution to achieve the final desired concentration. For example, to prepare a 1:1 solution of DMF:PBS with a final concentration of 0.5 mg/mL, you would dilute a higher concentration DMF stock into the PBS.[7]
- Continue to vortex for an additional 30 seconds to ensure homogeneity.
- Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[7]

Signaling Pathway and Mechanism of Action

(Rac)-WAY-161503 acts as a potent agonist at the serotonin 2C (5-HT_{2C}) receptor.[3][5] The 5-HT_{2C} receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq/11 pathway. Upon agonist binding, the receptor activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). WAY-161503 has been shown to stimulate the formation of inositol phosphates and mobilize calcium.[8][9] Additionally, the 5-HT_{2C} receptor can couple to phospholipase A₂ (PLA₂), leading to the release of arachidonic acid.[8][9]



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Caption: 5-HT_{2C} Receptor Signaling Pathway Activated by (Rac)-WAY-161503.

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